

Application Note: Synthesis and Characterization of Pyridazine-3-thiol Copper Complexes

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Compound of Interest

Compound Name: *pyridazine-3-thiol*

Cat. No.: B7778648

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Introduction & Scientific Rationale

Pyridazine-3-thiol (3-mercaptopyridazine) is a versatile N,S-donor ligand that exhibits thione-thiol tautomerism.[1] This structural duality allows it to coordinate to copper centers in various modes: as a neutral thione (S-donor), a neutral thiol (N-donor), or, most commonly, as an anionic thiolate bridging ligand (μ -S,N mode).[1]

Copper complexes of **pyridazine-3-thiol** are of significant interest in drug development due to their potent antimicrobial and anticancer activities. The redox capability of the copper center (Cu(I)/Cu(II)), combined with the chelating ability of the diazine ring, facilitates the generation of Reactive Oxygen Species (ROS) in biological systems, a primary mechanism for cytotoxicity against cancer cells and bacteria.

Tautomeric Equilibrium and Coordination

Before synthesis, understanding the ligand state is critical. In the solid state and polar solvents, the thione form (pyridazine-3(2H)-thione) predominates. Successful complexation usually requires deprotonation to the thiolate form to generate stable, neutral species.

Key Design Consideration:

- Cu(I) vs. Cu(II): Thiols are reducing agents. Direct reaction of **pyridazine-3-thiol** with Cu(II) salts often leads to the reduction of the metal to Cu(I) and the formation of insoluble polymeric species,

• To isolate defined monomeric species, auxiliary ligands (e.g., phosphines) or specific Cu(I) precursors must be used.[1]

Materials and Reagents

Reagent	Grade	Role	Handling Note
Pyridazine-3-thiol	>97%	Ligand	Store under inert gas; hygroscopic.[1]
Copper(I) Bromide (CuBr)	99.9%	Metal Source	Light sensitive; use fresh or purified.
Triphenylphosphine (PPh ₃)	>99%	Co-ligand	Stabilizes Cu(I) monomer; prevents polymerization.
Triethylamine (Et ₃ N)	≥99%	Base	Deprotonating agent for thiol.
Acetonitrile (MeCN)	Anhydrous	Solvent	Primary reaction medium.
Dichloromethane (DCM)	HPLC	Solvent	Extraction/Crystallization.
Ethanol (EtOH)	Absolute	Solvent	Washing/Precipitation.

Experimental Protocols

Protocol A: Synthesis of Phosphine-Stabilized Monomeric Copper(I) Complex

Target:

Application: Crystallography, solubility studies, biological assays requiring soluble compounds.

[1]

Step-by-Step Methodology:

- Ligand Solution Preparation:
 - In a 50 mL Schlenk flask under nitrogen, dissolve **Pyridazine-3-thiol** (1.0 mmol, 112 mg) in 15 mL of anhydrous Acetonitrile.
 - Add Triethylamine (1.1 mmol, 153 μ L) to deprotonate the thiol. Stir for 10 minutes. The solution may change color (typically yellowing) indicating thiolate formation.
- Metal Precursor Preparation:
 - In a separate vial, dissolve Triphenylphosphine (2.0 mmol, 524 mg) in 10 mL of warm Acetonitrile.
 - Add CuBr (1.0 mmol, 143 mg) to the phosphine solution. Stir vigorously until the white solid dissolves, forming the soluble intermediate.
- Complexation:
 - Dropwise add the Cu/Phosphine solution to the Ligand solution over 5 minutes.
 - Observation: The mixture should turn a bright yellow or orange-yellow.
 - Reflux the mixture at 80°C for 2 hours to ensure thermodynamic equilibration.
- Isolation:
 - Allow the solution to cool to room temperature.
 - Concentrate the solvent to ~5 mL under reduced pressure.
 - Add 20 mL of cold Ethanol or Diethyl Ether to precipitate the complex.
 - Filter the yellow solid and wash with cold ethanol (2 x 5 mL) and ether (2 x 5 mL).

- Dry under vacuum for 4 hours.

Protocol B: Synthesis of Polymeric Copper(I) Pyridazine-3-thiolate

Target:

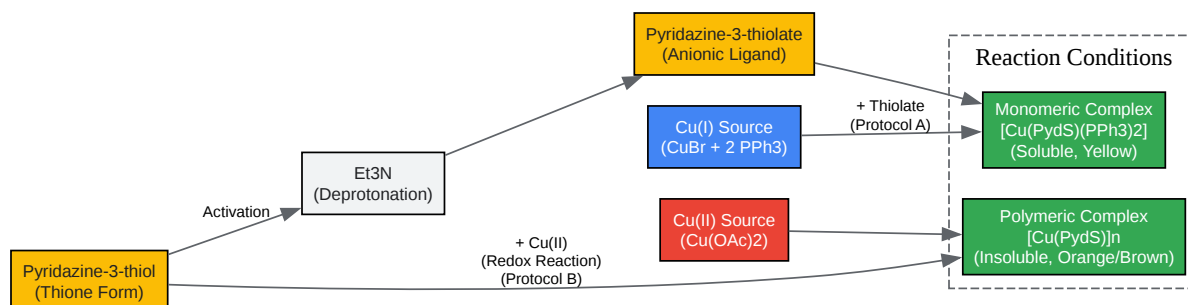
Application: Heterogeneous catalysis, antimicrobial surface coatings.[1]

Step-by-Step Methodology:

- Dissolution:
 - Dissolve **Pyridazine-3-thiol** (2.0 mmol, 224 mg) in 20 mL Methanol.
- Direct Reaction (Reductive Route):
 - Prepare a solution of Copper(II) Acetate Monohydrate (1.0 mmol, 200 mg) in 10 mL Methanol.
 - Note: We use a 2:1 Ligand:Metal ratio here because the excess thiol acts as a reducing agent to convert Cu(II) to Cu(I), generating disulfide byproducts.
 - Add the Copper solution to the Ligand solution.
- Precipitation:
 - An immediate color change to dark orange/brown will occur, followed by the formation of a heavy precipitate.
 - Stir at room temperature for 4 hours.
- Purification:
 - Filter the solid.
 - Critical Step: Wash extensively with hot Ethanol and DCM to remove the disulfide byproduct and unreacted ligand.

- The remaining solid is the insoluble coordination polymer.

Visualization of Reaction Pathways



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Figure 1: Synthetic pathways for monomeric vs. polymeric pyridazine-copper complexes.

Characterization & Quality Control

To validate the synthesis, compare your data against these expected parameters.

Technique	Parameter	Expected Result (Protocol A)	Interpretation
IR Spectroscopy	/	Shift from $\sim 1150\text{ cm}^{-1}$ (thione) to $\sim 700\text{-}800\text{ cm}^{-1}$ (thiolate)	Confirms deprotonation and S-coordination.[1]
IR Spectroscopy		Disappearance of broad band at $3100\text{-}3200\text{ cm}^{-1}$	Confirms loss of thione proton.
$^1\text{H NMR}$ (DMSO- d_6)	Pyridazine Ring Protons	Upfield shift (0.1 - 0.3 ppm) vs free ligand	Confirms coordination to diamagnetic Cu(I). [1]
$^1\text{H NMR}$	Phosphine Signals	Multiplet at 7.3 - 7.6 ppm	Confirms presence of PPh_3 auxiliary ligands.
Solubility	Visual Check	Soluble in DCM, CHCl_3 , DMSO	Confirms monomeric nature (Protocol A).[1]

Safety and Handling

- Thiol Odor Control: **Pyridazine-3-thiol** has a pungent, sulfurous odor.[1] All weighing and reactions must be performed in a functioning fume hood. Glassware should be bleached (oxidized) before removal from the hood.
- Copper Toxicity: Copper salts are toxic to aquatic life. Dispose of all aqueous waste in heavy metal waste containers.
- Phosphine Sensitivity: Triphenylphosphine is an irritant. Avoid dust inhalation.

Troubleshooting Guide

- Problem: Product is an oil/gum instead of a solid (Protocol A).
 - Cause: Residual solvent or excess phosphine.

- Solution: Triturate the oil with cold diethyl ether or hexanes. Scratch the flask wall with a glass rod to induce crystallization.
- Problem: Low Yield in Protocol A.
 - Cause: Oxidation of Cu(I) to Cu(II) by air.
 - Solution: Ensure strict inert atmosphere (Nitrogen/Argon) is maintained until the complex is precipitated.
- Problem: Green precipitate in Protocol B.
 - Cause: Incomplete reduction; formation of Cu(II) species.
 - Solution: Increase the ratio of ligand to metal (up to 3:1) or add a mild reductant like ascorbic acid.

References

- Tautomerism and Coordination
 - Coordination chemistry of thioether–pyridazine macrocycles. (Canadian Journal of Chemistry). This establishes the fundamental binding modes of pyridazine-thioethers.
- Biological Activity
 - Biological potential of copper complexes: a review. (Journal of Inorganic Biochemistry / PMC). Highlights the antimicrobial mechanisms of Cu-N/S complexes.[2]
- Synthesis of Cu(I)
 - Synthesis of Copper(I) Thiolate Complexes in the Thioetherification of Aryl Halides.[3] (Organometallics). Provides the precedent for using phosphine/phenanthroline ligands to stabilize Cu(I) thiolates.
- Structural Analogs
 - Adding to the Family of Copper Complexes Featuring Borohydride Ligands Based on 2-Mercaptopyridyl Units. (MDPI Molecules). Describes the coordination mode relevant to the

monomeric protocol.

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Sources

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- [2. Synthesis and Characterisation of Copper\(II\) Complexes with Tridentate NNO Functionalized Ligand: Density Function Theory Study, DNA Binding Mechanism, Optical Properties, and Biological Application - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Synthesis of Copper\(I\) Thiolate Complexes in the Thioetherification of Aryl Halides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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